

4-tert-butylbenzaldehyde safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

Cat. No.: B1265539

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Technical Support Center: 4-tert-Butylbenzaldehyde

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4-tert-butylbenzaldehyde**.

Safety Data Sheet (SDS) Summary

GHS Hazard Identification

Signal Word: Danger^{[1][2][3]}

Hazard Statements:

- H301: Toxic if swallowed.^{[2][3][4]}
- H302: Harmful if swallowed.^{[1][2][5]}
- H317: May cause an allergic skin reaction.^{[1][2][3][4][5]}
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.^{[1][2]}
- H361: Suspected of damaging fertility or the unborn child.^{[2][3][4]}

- H400: Very toxic to aquatic life.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)[\[5\]](#)

Precautionary Statements:

- P201, P202: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)[\[6\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- P272: Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- P273: Avoid release to the environment.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[\[3\]](#)[\[6\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)[\[6\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[\[1\]](#)
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[\[5\]](#)
- P362 + P364: Take off contaminated clothing and wash it before reuse.[\[7\]](#)
- P391: Collect spillage.[\[1\]](#)[\[5\]](#)
- P405: Store locked up.[\[4\]](#)[\[6\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Physical and Chemical Properties

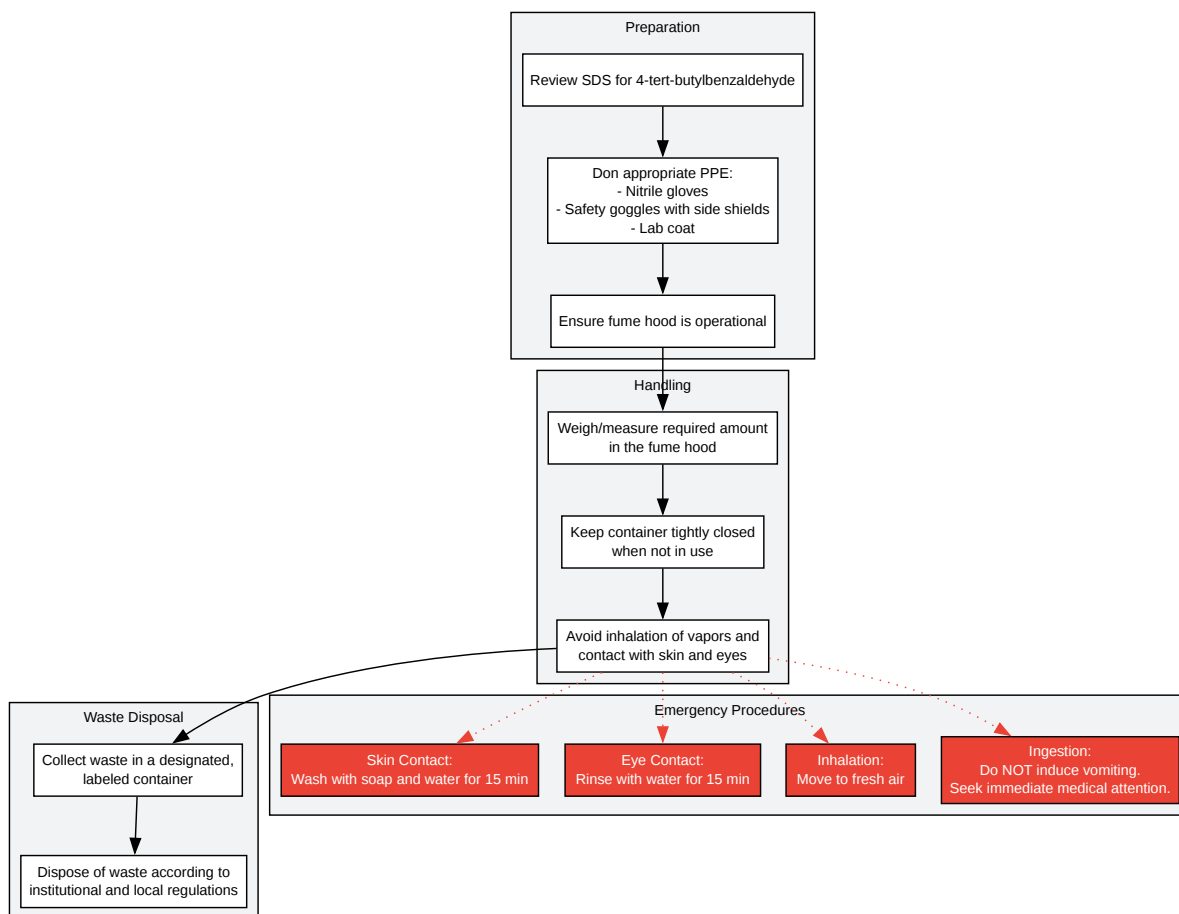
Property	Value
Molecular Formula	C ₁₁ H ₁₄ O
Molecular Weight	162.23 g/mol [2][3]
Appearance	Colorless to pale yellow liquid[8][9]
Boiling Point	130 °C at 25 mmHg[3][10][11]
Density	0.97 g/mL at 25 °C[3][6][10][11]
Flash Point	101 °C (213.8 °F) - closed cup[3][8]
Solubility	Soluble in water.[11]
logP (octanol/water)	3.1[6]

Toxicological Information

Route of Exposure	Data
Oral (LD50)	Rat: 50.6 mg/kg[1]
Dermal (LD50)	Rat: > 2,000 mg/kg[1]
Skin Corrosion/Irritation	Rabbit: No skin irritation (24 h)[1]
Serious Eye Damage/Irritation	Rabbit: No eye irritation[1]

Experimental Protocols & Troubleshooting

General Safety Workflow



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Caption: General safety workflow for handling **4-tert-butylbenzaldehyde**.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Aldol Condensation

Q1: I am getting a low yield in my Aldol condensation with **4-tert-butylbenzaldehyde**. What are the possible causes and solutions?

A1: Low yields in Aldol condensations with **4-tert-butylbenzaldehyde** can be attributed to several factors:

- **Steric Hindrance:** The bulky tert-butyl group can sterically hinder the approach of the enolate to the carbonyl carbon, slowing down the reaction rate compared to less substituted benzaldehydes.
 - **Solution:** Increase the reaction time or temperature. However, be cautious as higher temperatures can lead to side reactions.
- **Base Strength and Concentration:** The choice and concentration of the base are crucial.
 - **Solution:** Ensure you are using a sufficiently strong base (e.g., NaOH, KOH) to generate the enolate. The concentration of the base should also be optimized; too low may not effectively catalyze the reaction, while too high can promote side reactions.
- **Reaction Equilibrium:** The Aldol addition is a reversible reaction.
 - **Solution:** To drive the reaction towards the product, removing water as it is formed (if performing a condensation) can be effective. This is often achieved by heating the reaction mixture.[\[12\]](#)

Q2: I am observing the formation of multiple products in my crossed Aldol condensation. How can I improve the selectivity?

A2: Since **4-tert-butylbenzaldehyde** has no α -hydrogens, it can only act as the electrophile, which simplifies the reaction. However, if your other carbonyl component can self-condense, you may still get a mixture.

- **Slow Addition:** Slowly add the enolizable ketone to a mixture of **4-tert-butylbenzaldehyde** and the base. This keeps the concentration of the enolate low and favors the cross-condensation over self-condensation.
- **Excess of the Non-enolizable Aldehyde:** Using a slight excess of **4-tert-butylbenzaldehyde** can help to ensure that the enolate preferentially reacts with it.[\[12\]](#)

Wittig Reaction

Q1: My Wittig reaction with **4-tert-butylbenzaldehyde** is sluggish and gives a poor yield. What could be the issue?

A1:

- **Steric Hindrance:** Similar to the Aldol condensation, the bulky tert-butyl group can hinder the approach of the phosphorus ylide.
 - **Solution:** Consider using a less sterically hindered phosphonium salt if possible. Increasing the reaction temperature and time may also improve the yield.
- **Ylide Reactivity:** The reactivity of the Wittig reagent is important. Stabilized ylides are less reactive and may struggle to react with the sterically hindered carbonyl of **4-tert-butylbenzaldehyde**.[\[13\]](#)[\[14\]](#)
 - **Solution:** Use a non-stabilized or semi-stabilized ylide if the desired product allows. These are more reactive and can overcome the steric hindrance more effectively.
- **Base and Solvent:** The choice of base and solvent is critical for efficient ylide formation.
 - **Solution:** Strong bases like n-butyllithium (n-BuLi) or sodium hydride (NaH) are commonly used to deprotonate the phosphonium salt.[\[11\]](#)[\[13\]](#) The reaction is typically carried out in an anhydrous aprotic solvent like THF or ether. Ensure your reagents and solvent are completely dry, as ylides are moisture-sensitive.

Q2: How can I purify the product of my Wittig reaction? The triphenylphosphine oxide byproduct seems difficult to remove.

A2: Triphenylphosphine oxide is a common and often troublesome byproduct in Wittig reactions.

- Crystallization: If your product is a solid, recrystallization is often an effective method for purification. Triphenylphosphine oxide is often soluble in solvents where the desired alkene product is not.
- Column Chromatography: Silica gel column chromatography is a very common and effective method for separating the alkene from triphenylphosphine oxide. A non-polar eluent system (e.g., hexanes/ethyl acetate) is typically used.
- Precipitation of Triphenylphosphine Oxide: In some cases, triphenylphosphine oxide can be precipitated from the reaction mixture by adding a non-polar solvent like hexane or pentane, after which the desired product can be isolated from the filtrate.

Schiff Base Formation

Q1: The formation of a Schiff base between **4-tert-butylbenzaldehyde** and my primary amine is slow. How can I accelerate the reaction?

A1:

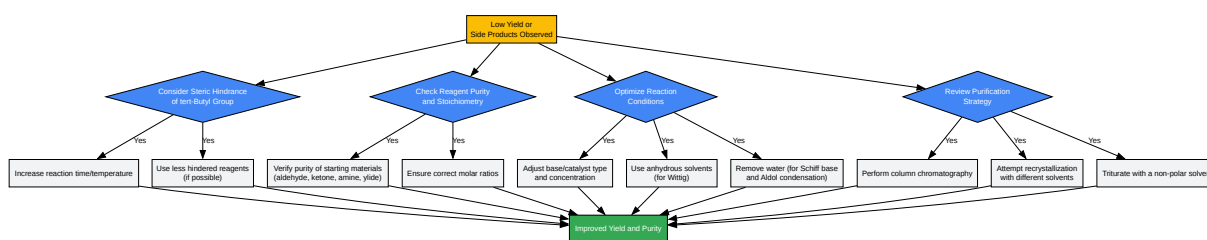
- Catalysis: Schiff base formation is often catalyzed by a small amount of acid.[\[15\]](#)
 - Solution: Add a catalytic amount of a weak acid, such as acetic acid, to the reaction mixture.
- Removal of Water: The reaction is an equilibrium process that produces water.
 - Solution: Removing water as it is formed will drive the equilibrium towards the product. This can be achieved by using a Dean-Stark apparatus or by adding a drying agent like anhydrous magnesium sulfate to the reaction.
- Solvent: The choice of solvent can influence the reaction rate.
 - Solution: Solvents like ethanol or methanol are commonly used. For higher temperatures to facilitate water removal, toluene is a good option for use with a Dean-Stark trap.

Q2: My Schiff base product is an oil and is difficult to purify. What can I do?

A2:

- Column Chromatography: If the product is an oil, column chromatography on silica gel is the most common purification method.
- Extraction: Perform an aqueous workup to remove any water-soluble impurities. The organic layer containing the Schiff base can then be dried and the solvent removed under reduced pressure.
- Trituration: If the oil is viscous, you can try triturating it with a non-polar solvent like hexane or pentane. This may induce crystallization or wash away impurities, leaving a purer oil.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for reactions involving **4-tert-butylbenzaldehyde**.

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References

- 1. EP0580231A1 - Process for the preparation of 4-tert-butylbenzaldehyde - Google Patents [patents.google.com]
- 2. globalconference.info [globalconference.info]
- 3. cpd.hmu.edu.krd [cpd.hmu.edu.krd]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. community.wvu.edu [community.wvu.edu]
- 7. reddit.com [reddit.com]
- 8. amherst.edu [amherst.edu]
- 9. benchchem.com [benchchem.com]
- 10. Wittig Reaction - Common Conditions [commonorganicchemistry.com]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. masterorganicchemistry.com [masterorganicchemistry.com]
- 13. Wittig Reaction [organic-chemistry.org]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. Preparation and Characterization of Novel Schiff Base Derived From 4-Nitro Benzaldehyde and Its Cytotoxic Activities - PMC [pmc.ncbi.nlm.nih.gov]
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